

Personal protective equipment for handling Avibactam sodium hydrate

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Compound of Interest

Compound Name: Avibactam sodium hydrate

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Essential Safety and Handling Guide for Avibactam Sodium Hydrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and logistical information for the handling of **Avibactam sodium hydrate** in a laboratory setting. Adherence to these procedures is critical to ensure personal safety and maintain experimental integrity.

Avibactam sodium hydrate is a non- β -lactam β -lactamase inhibitor.[1][2] While it has little intrinsic antibacterial activity on its own, it is used in combination with antibiotics to combat multi-drug-resistant Gram-negative bacterial pathogens.[3] Understanding its properties and handling requirements is essential for its safe and effective use in research and development.

Personal Protective Equipment (PPE) and Hazard Summary

Avibactam sodium hydrate is classified as hazardous.[1] It can cause skin irritation, serious eye damage, and respiratory irritation.[2] It may also cause allergic skin reactions or asthma-like symptoms if inhaled.[2][4] Therefore, stringent adherence to PPE protocols is mandatory.

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields.[5]	Protects against splashes and dust.
Hand Protection	Protective gloves (e.g., nitrile). [5][6]	Prevents skin contact and irritation.[6]
Body Protection	Impervious clothing, such as a lab coat.[1][5]	Protects against contamination of personal clothing.
Respiratory Protection	Suitable respirator or use in a well-ventilated area.	Avoids inhalation of dust or aerosols.[5]

Operational Plan: From Receipt to Disposal

This section outlines the step-by-step procedures for the safe handling of **Avibactam sodium hydrate** throughout its lifecycle in the laboratory.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly sealed container in a cool, well-ventilated area.[5]
- Recommended storage temperature is -20°C for long-term stability.[6]

2. Preparation of Stock Solutions:

- Solubility: **Avibactam sodium hydrate** is soluble in water and DMSO.[1] For example, its solubility in PBS (pH 7.2) is approximately 10 mg/ml.[7]
- Procedure:
 - Work in a chemical fume hood or a designated area with appropriate exhaust ventilation. [5]
 - Don all required PPE.

- Weigh the desired amount of **Avibactam sodium hydrate** powder.
- Slowly add the powder to the solvent of choice (e.g., sterile water, DMSO) while stirring to ensure complete dissolution.[\[7\]](#)[\[8\]](#)
- If using water as the solvent for cell-based assays, filter-sterilize the solution using a 0.22 μm filter.[\[5\]](#)
- Storage of Stock Solutions: Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store at -80°C for up to 6 months or -20°C for up to 1 month.[\[5\]](#)

3. Experimental Use:

- Always handle solutions containing **Avibactam sodium hydrate** within a fume hood.
- Avoid the formation of aerosols.[\[5\]](#)
- Use proper pipetting techniques to prevent splashes and contamination.

4. Accidental Release Measures:

- In case of a spill, evacuate personnel from the immediate area.
- Wear full PPE, including respiratory protection.
- For liquid spills, absorb with an inert material (e.g., diatomite, universal binders).[\[5\]](#)
- For solid spills, carefully sweep up the material to avoid creating dust.
- Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[\[5\]](#)
- Collect all contaminated materials in a sealed container for proper disposal.[\[5\]](#)

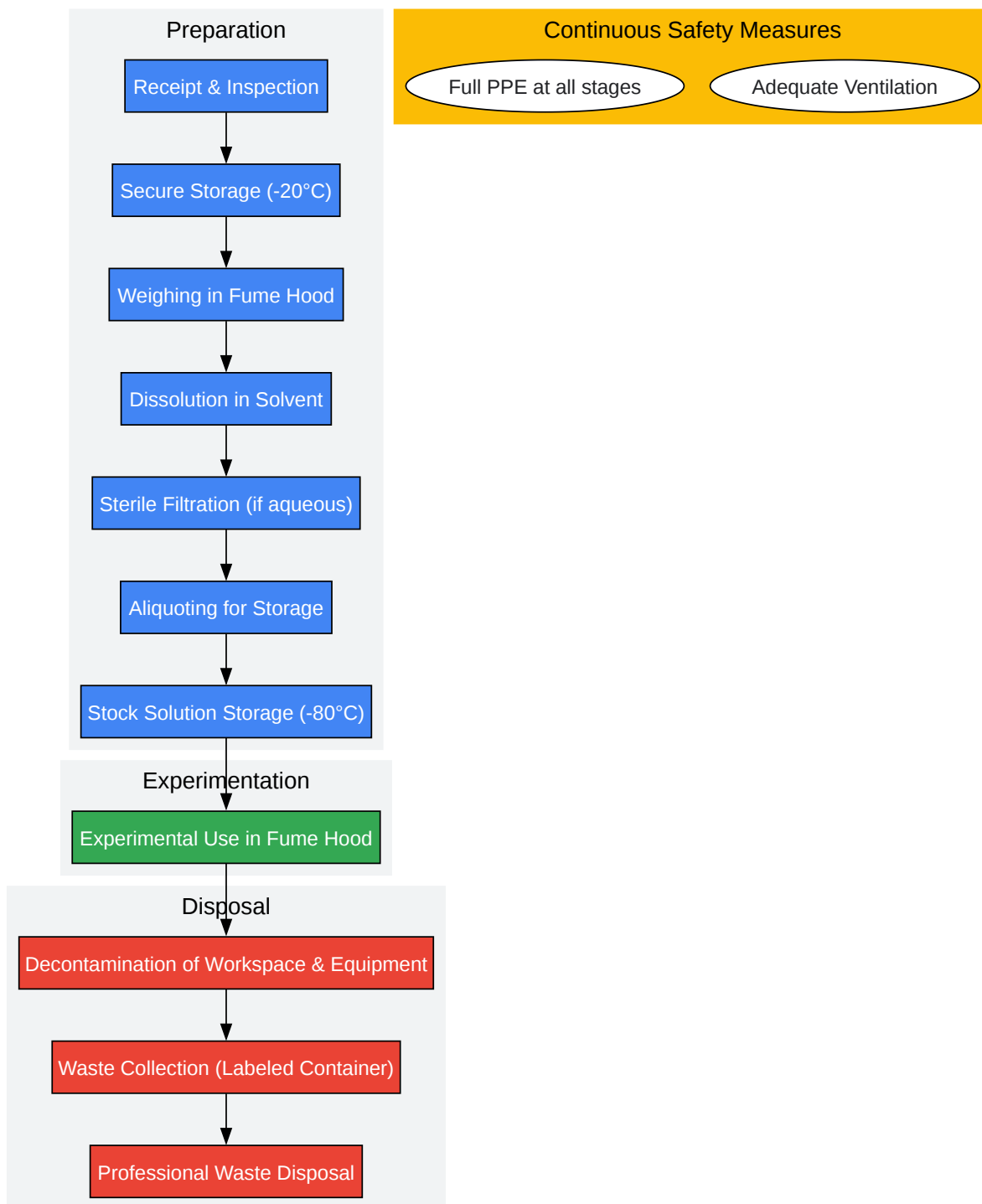
Disposal Plan

All waste containing **Avibactam sodium hydrate** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Unused Product and Contaminated Materials: Collect in a designated, labeled hazardous waste container.
- Disposal Method: Contact a licensed professional waste disposal service.^[6] Incineration in a chemical incinerator equipped with an afterburner and scrubber is a recommended disposal method.^[6]^[7]
- Contaminated Packaging: Dispose of as unused product.^[6]^[7]

Experimental Workflow and Safety Precautions

Safe Handling Workflow for Avibactam Sodium Hydrate

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Caption: Workflow for the safe handling of **Avibactam sodium hydrate** from receipt to disposal.

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